

Frentizole DMSO Stock Solution Preparation

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Compound Focus: Frentizole

CAS No.: 26130-02-9

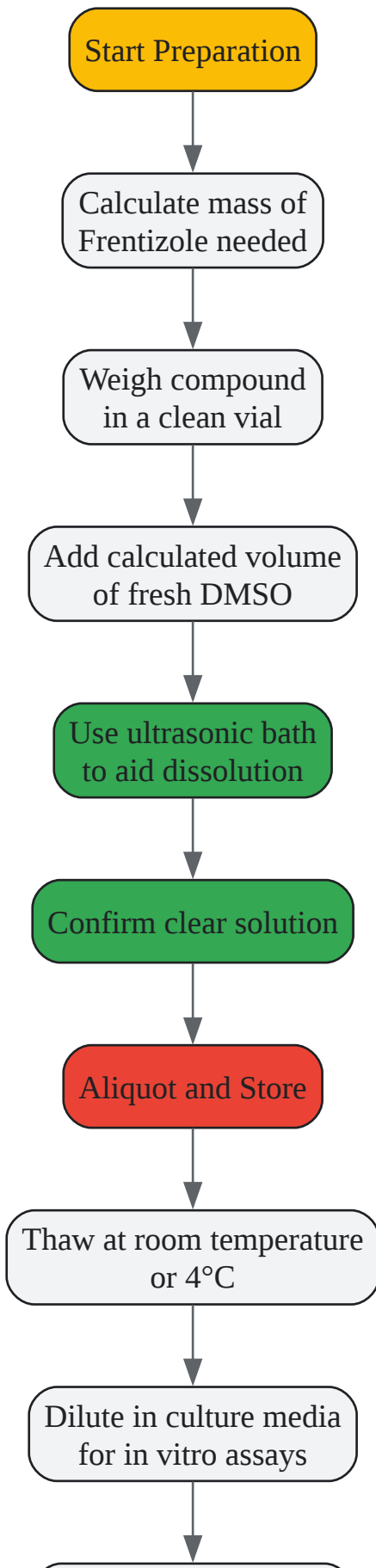
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The table below summarizes the key quantitative data for preparing a standard **Frentizole** stock solution in DMSO [1].

Parameter	Specification
Molecular Weight	299.35 g/mol [1]
Recommended Stock Concentration	12.5 mg/mL [1]
Molar Concentration	41.76 mM [1]
Solvent	DMSO (Hygroscopic, use newly opened) [1]
Solubility in DMSO	≥ 12.5 mg/mL (41.76 mM) [1]
Appearance	Clear solution [1]
Preparation Method	Dissolution may require ultrasonic treatment [1]

The workflow for preparing and using the stock solution involves several key stages, which are outlined in the following diagram:



Prepare in vivo dosing solutions (if needed)

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Step-by-Step Protocol

- **Calculation:** Determine the mass of **Frentizole** required to achieve the 12.5 mg/mL concentration for your desired final stock volume.
- **Weighing:** Accurately weigh the calculated mass of **Frentizole** solid (white to off-white appearance [1]) and transfer it to a suitable vial.
- **Dissolution:** Add the required volume of **fresh, high-quality, anhydrous DMSO** to the vial. **Note:** Hygroscopic DMSO can absorb water and impact solubility, so using a newly opened bottle is recommended [1].
- **Mixing:** Cap the vial tightly and vortex to mix. If the compound does not dissolve completely, place the vial in an **ultrasonic bath** for a few minutes until a clear solution is obtained [1].
- **Aliquoting:** Immediately after preparation, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles and contact with atmospheric moisture.
- **Storage:**
 - **Short-term (1 year):** Store aliquots at **-20°C** [1].
 - **Long-term (2 years):** For extended storage, keep aliquots at **-80°C** [1].

Experimental Application Protocols

In Vitro Cell-Based Assays

The prepared stock solution is used to treat cells by diluting it directly into the culture medium. The table below lists example cytotoxic concentrations of **Frentizole** from the literature [1].

Cell Line	Assay Type	Incubation Time	Frentizole IC50 / Cytotoxicity	Reference
CHO-K1 (Hamster Ovarian)	MTT (Viability)	24 hours	31 µM	[1]

Cell Line	Assay Type	Incubation Time	Frentizole IC50 / Cytotoxicity	Reference
CHO-K1 (Hamster Ovarian)	LDH (Cytotoxicity)	24 hours	46 μ M	[1]
HeLa (Human Cervical Cancer)	Antiproliferative	Information not specified in source	Active (specific IC50 not given)	[2]

Example Protocol for Cytotoxicity Screening (MTT Assay):

- **Cell Seeding:** Seed cells in a 96-well plate at an optimal density and allow them to adhere overnight.
- **Dosing:** Prepare serial dilutions of **Frentizole** in complete culture medium from the 12.5 mg/mL DMSO stock solution. The final DMSO concentration in the well should typically not exceed 0.5% to avoid solvent toxicity.
- **Treatment:** Replace the medium with the dosing solutions. Include a vehicle control (medium with 0.5% DMSO) and a blank (medium only). Incubate for 24 hours [1].
- **Viability Measurement:** Add MTT reagent and incubate. Solubilize the formed formazan crystals and measure the absorbance at 570 nm.
- **Data Analysis:** Calculate cell viability relative to the vehicle control and determine the IC50 value.

In Vivo Dosing Solution Preparation

For animal studies, **Frentizole** can be administered orally via feed or as a solution. The following protocol is adapted from a study in NZB/NZW mice [1].

Protocol for Oral Dosing Solution:

- **Vehicle Preparation:** Prepare a vehicle of **10% DMSO + 90% Corn Oil** [1].
- **Working Solution:** Dilute the DMSO stock solution (12.5 mg/mL) in the vehicle to achieve the desired dosing concentration. For example, to make a 1.25 mg/mL working solution, add 100 μ L of stock to 900 μ L of Corn Oil [1].
- **Mixing:** Vortex the mixture thoroughly until a clear solution is obtained. Sonicate if necessary [1].
- **Dosing:** Administer the solution to animals via oral gavage or mix it into their feed. In a lifespan study, mice were dosed at 8.2 or 79.9 mg/kg/day via feed for 52 weeks [1].

Critical Notes for Experimental Success

- **DMSO Quality:** The quality of DMSO is critical. Use a fresh, high-purity grade to prevent compound degradation and water absorption.
- **Solution Stability: Frentizole** DMSO stock is stable for 1 year at -20°C and 2 years at -80°C. Avoid repeated freeze-thaw cycles by using aliquots [1].
- **In Vivo Considerations:** The **10% DMSO + 90% Corn Oil** vehicle is suitable for oral administration. If the dosing period exceeds half a month, this protocol should be chosen carefully [1]. For other routes (e.g., IP), alternative, well-tolerated vehicles must be identified.
- **Bioactivity Context: Frentizole** is an FDA-approved immunosuppressant with multiple research applications, including inhibiting the A β -ABAD interaction in Alzheimer's disease research and demonstrating antimetabolic and senomorphic properties in recent cancer and aging studies [3] [2] [1].

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